

Application Notes and Protocols: Sos1-IN-12 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: Sos1-IN-12

Cat. No.: B15141336

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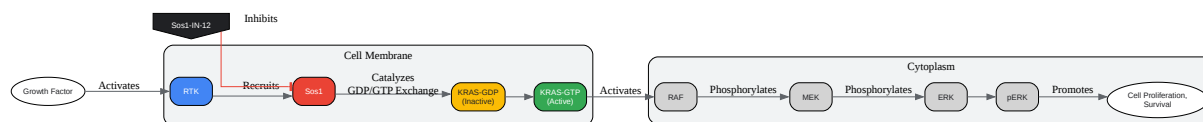
Introduction

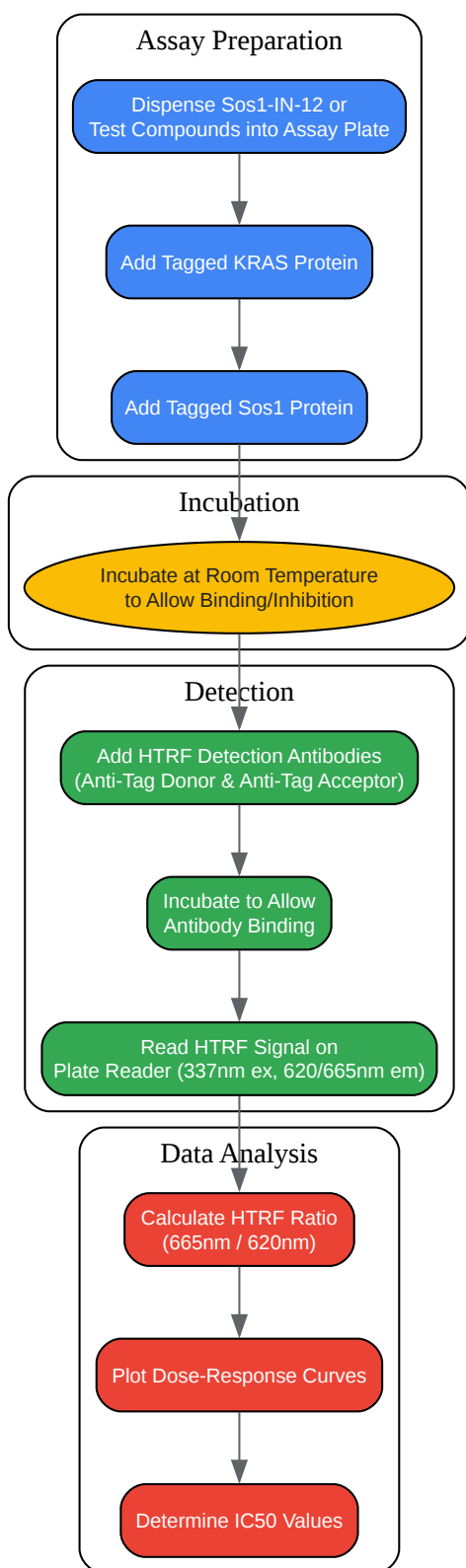
Son of Sevenless 1 (Sos1) is a guanine nucleotide exchange factor (GEF) that plays a critical role in the activation of RAS proteins.[1][2][3] By facilitating the exchange of GDP for GTP on RAS, Sos1 initiates a signaling cascade through the MAPK pathway, which is crucial for cell proliferation, survival, and differentiation.[4] Dysregulation of the RAS-MAPK pathway, often through mutations in KRAS, is a hallmark of many human cancers.[1][4] Consequently, inhibiting the interaction between Sos1 and RAS has emerged as a promising therapeutic strategy for cancers driven by RAS mutations.[1][2][4]

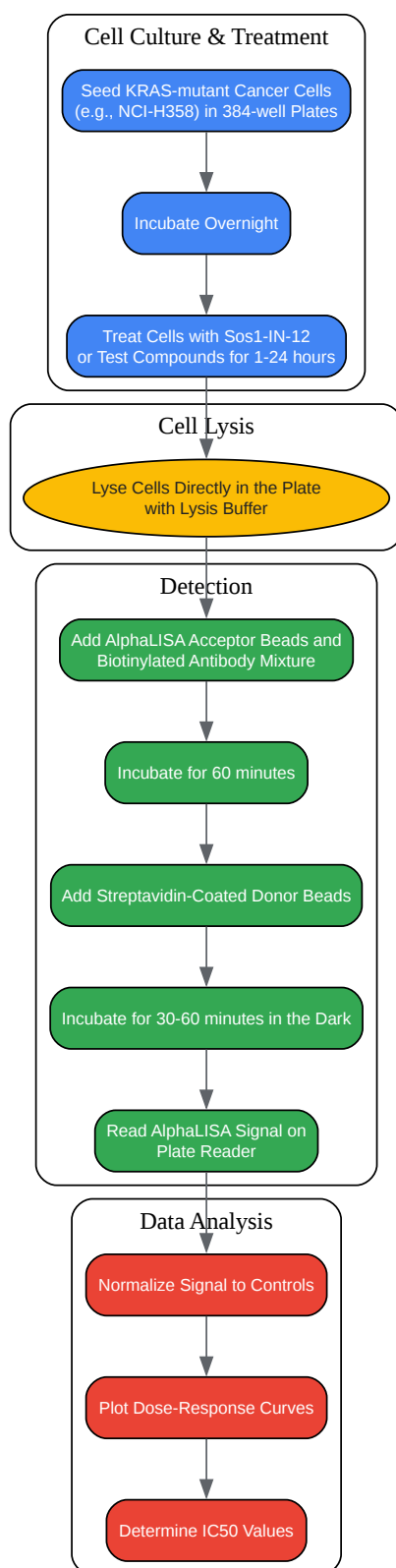
Sos1-IN-12 is a representative potent and selective small-molecule inhibitor of the Sos1-KRAS protein-protein interaction. These application notes provide detailed protocols for utilizing **Sos1-IN-12** and similar inhibitors in high-throughput screening (HTS) assays to identify and characterize molecules that disrupt this critical interaction and downstream signaling.

Mechanism of Action of Sos1 Inhibitors

Sos1 inhibitors function by binding to a pocket on the Sos1 protein, which prevents its interaction with KRAS.[4] This disruption blocks the Sos1-mediated loading of GTP onto KRAS, thereby keeping KRAS in its inactive, GDP-bound state.[3][4] The inhibition of RAS activation leads to the downregulation of the downstream MAPK signaling pathway, including the phosphorylation of ERK.[1][5]







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